

physical and chemical properties of justiciresinol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Justiciresinol*

Cat. No.: *B1673170*

[Get Quote](#)

Justiciresinol: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Justiciresinol is a naturally occurring furanoid lignan first isolated from the plant *Justicia glauca*.^{[1][2]} As a member of the lignan family, a class of polyphenolic compounds, it has drawn interest for its potential biological activities. This technical guide provides a detailed overview of the known physical and chemical properties of **justiciresinol**, outlines general experimental protocols for its study, and explores potential signaling pathways based on the activities of related compounds.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **justiciresinol** are summarized below. These properties are crucial for its handling, formulation, and analysis in a research and development setting.

Property	Value	Source
Molecular Formula	C ₂₁ H ₂₆ O ₇	[1]
Molecular Weight	390.43 g/mol	[1]
IUPAC Name	4-(((3R,4R,5S)-5-(4-hydroxy-3-methoxyphenyl)-4-(hydroxymethyl)tetrahydrofuran-3-yl)methyl)-2,6-dimethoxyphenol	MedKoo Biosciences
CAS Number	136051-41-7	[1]
Appearance	Solid powder	MedKoo Biosciences
Solubility	Soluble in DMSO	MedKoo Biosciences
Purity	>98%	MedKoo Biosciences
Storage Conditions	Short term (days to weeks): 0 - 4 °C, dry and dark. Long term (months to years): -20 °C.	[1]

Note: Specific spectral data such as ¹H and ¹³C NMR chemical shifts for **justiciresinol** are not readily available in publicly accessible literature. Researchers should perform their own spectral analysis for confirmation.

Experimental Protocols

Detailed experimental protocols for the original isolation and characterization of **justiciresinol** are not fully available in the public domain. However, this section outlines generalized procedures for the isolation of lignans from plant sources and for assessing cytotoxicity, which can be adapted for the study of **justiciresinol**.

General Protocol for Isolation and Characterization of Lignans from Plant Material

The isolation of lignans like **justiciresinol** from plant sources such as *Justicia glauca* typically involves a multi-step process of extraction and chromatographic purification.

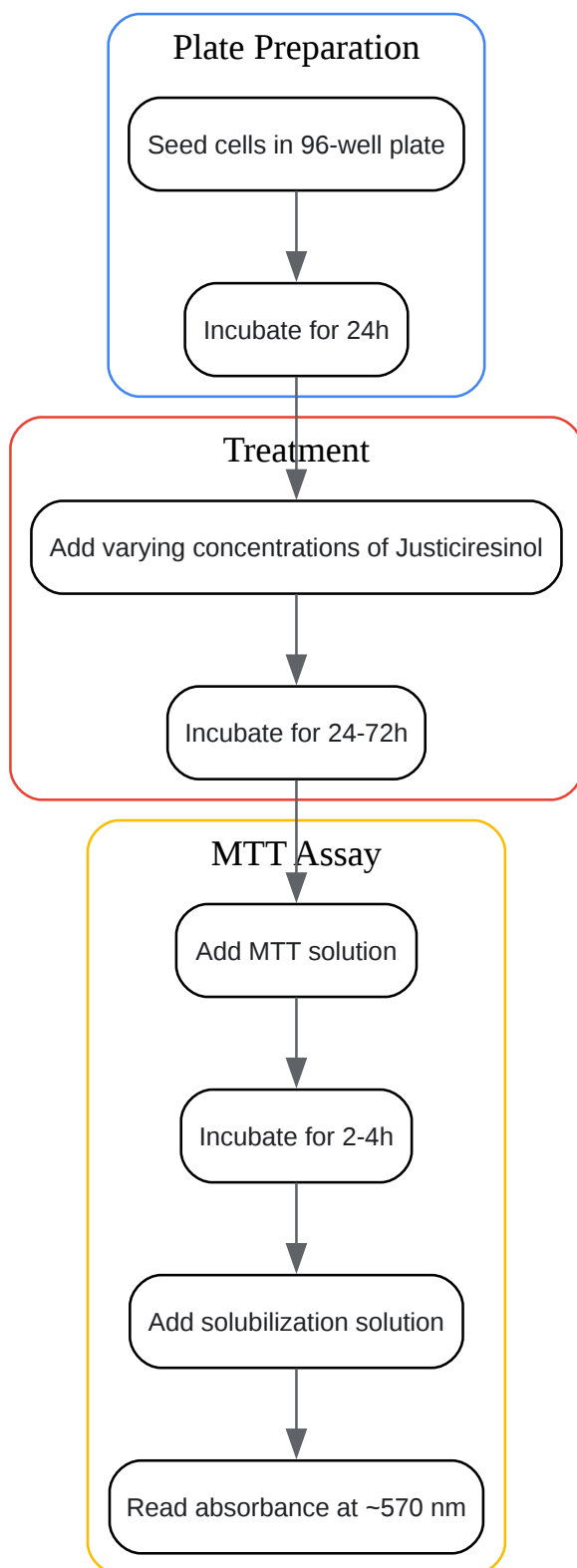


[Click to download full resolution via product page](#)

Workflow for the Isolation and Characterization of **Justiciresinol**.

In Vitro Cytotoxicity Assay Protocol

Justiciresinol has been reported to exhibit low cytotoxicity against three human tumor cell lines: A-549 (human lung carcinoma), MCF-7 (human breast carcinoma), and HT-29 (human colon adenocarcinoma)[3]. A common method to determine cytotoxicity is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.



[Click to download full resolution via product page](#)

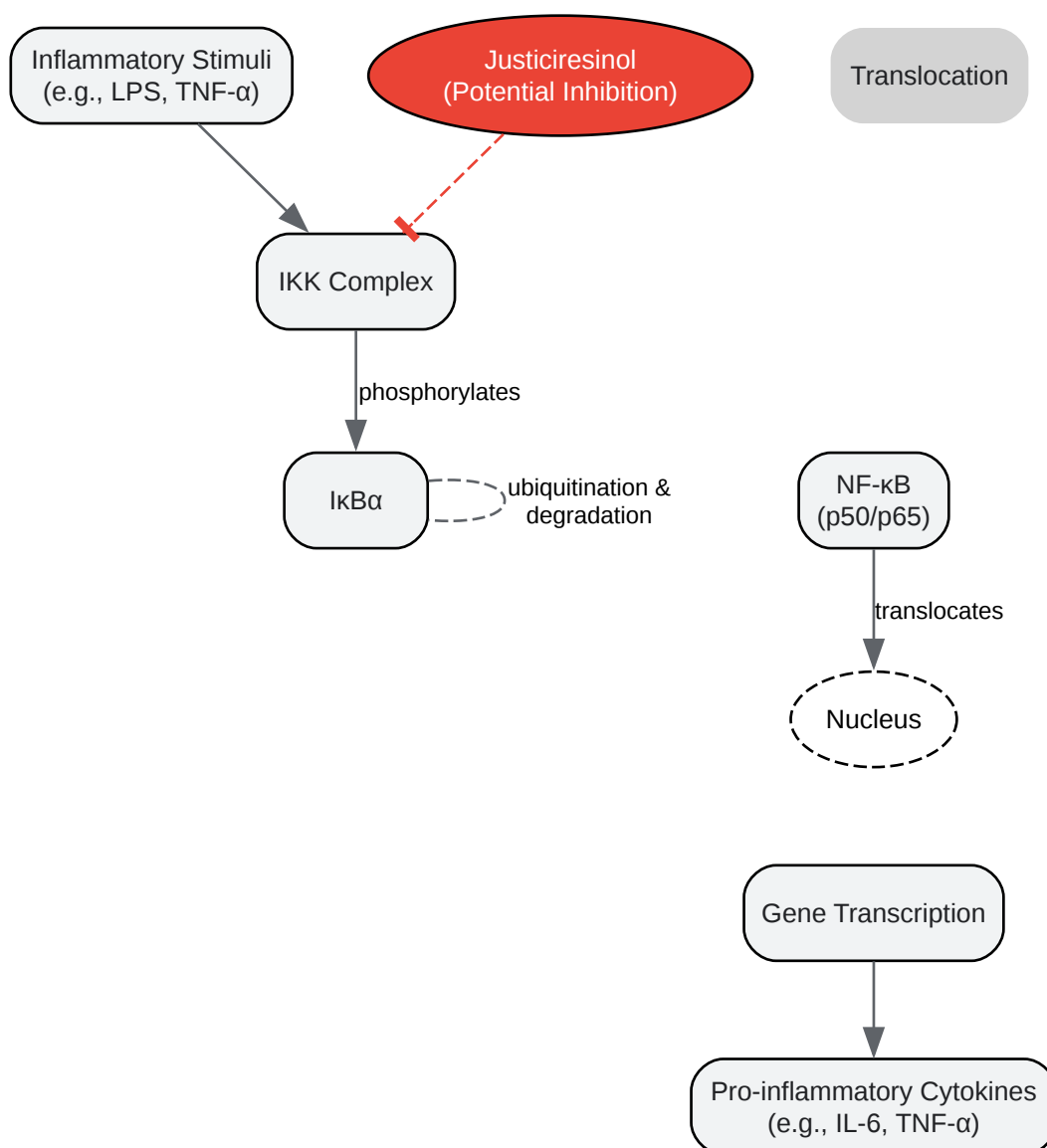
Workflow for a Standard MTT Cytotoxicity Assay.

Potential Signaling Pathways

Specific signaling pathways modulated by **justiciresinol** have not yet been elucidated in the scientific literature. However, based on the known anti-inflammatory and antioxidant activities of other structurally related lignans, several potential pathways can be hypothesized. Further research is required to confirm the involvement of these pathways in the biological activity of **justiciresinol**.

NF-κB Signaling Pathway

The NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) pathway is a key regulator of inflammation. Many natural polyphenols exert their anti-inflammatory effects by inhibiting this pathway.

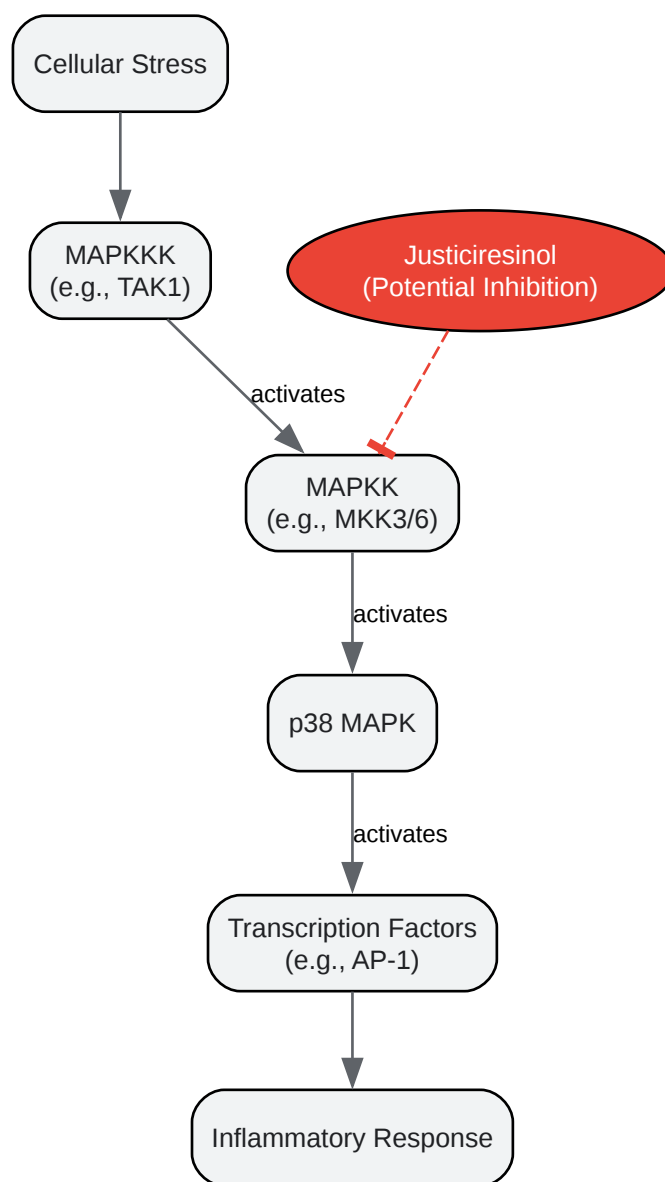


[Click to download full resolution via product page](#)

Potential Inhibition of the NF-κB Signaling Pathway by **Justiciresinol**.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) signaling cascade is another crucial pathway involved in cellular responses to a variety of stimuli, including stress and inflammation.

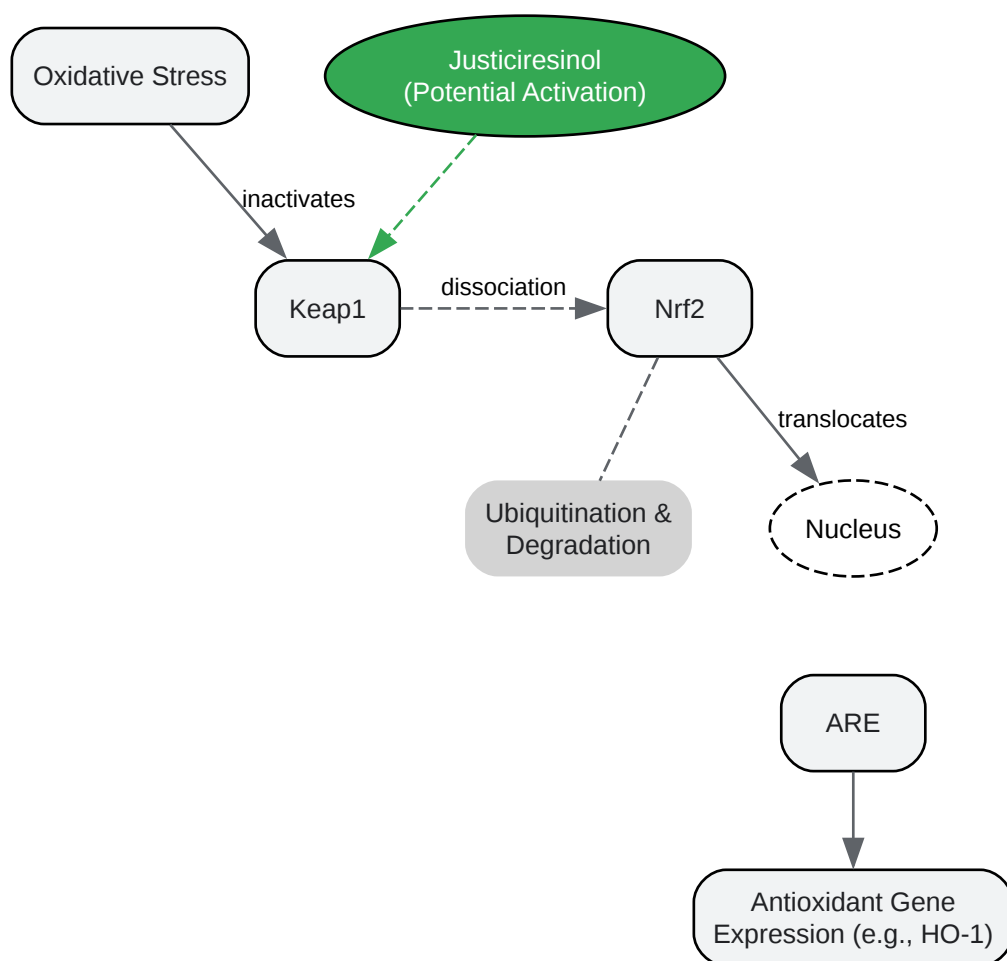


[Click to download full resolution via product page](#)

Potential Modulation of the MAPK Signaling Pathway by **Justiciresinol**.

Nrf2 Signaling Pathway

The Nuclear factor erythroid 2-related factor 2 (Nrf2) pathway is the primary regulator of the cellular antioxidant response. Activation of this pathway by phytochemicals can enhance cellular protection against oxidative stress.



[Click to download full resolution via product page](#)

Potential Activation of the Nrf2 Antioxidant Pathway by **Justiciresinol**.

Conclusion

Justiciresinol is a furanoid lignan with defined physical and chemical properties. While its biological activities are not yet extensively studied, its structural similarity to other bioactive lignans suggests potential for further investigation, particularly in the areas of anti-inflammatory and antioxidant research. The experimental workflows and potential signaling pathways outlined in this guide provide a framework for future research into the therapeutic potential of **justiciresinol**. It is imperative that further studies are conducted to isolate and characterize **justiciresinol** with modern spectroscopic techniques and to elucidate its specific mechanisms of action in relevant biological systems.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medkoo.com [medkoo.com]
- 2. Justiciresinol, a new furanoid lignan from Justicia glauca - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. scielo.br [scielo.br]
- To cite this document: BenchChem. [physical and chemical properties of justiciresinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1673170#physical-and-chemical-properties-of-justiciresinol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com